

# Application Notes and Protocols for Live Cell Imaging with Photobiotin Labeling

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## Compound of Interest

Compound Name: Photobiotin

Cat. No.: B1226016

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## Introduction

Live cell imaging is a powerful technique for studying dynamic cellular processes in real-time. **Photobiotin** labeling offers a unique advantage for these studies by providing spatiotemporal control over the biotinylation of proteins and other biomolecules. This method utilizes a photoactivatable derivative of biotin that becomes reactive upon exposure to a specific wavelength of light, allowing for precise labeling of molecules in a defined area and at a specific time point within a living cell. This temporal control is crucial for tracking protein dynamics, mapping protein-protein interactions in a time-dependent manner, and understanding complex signaling pathways.

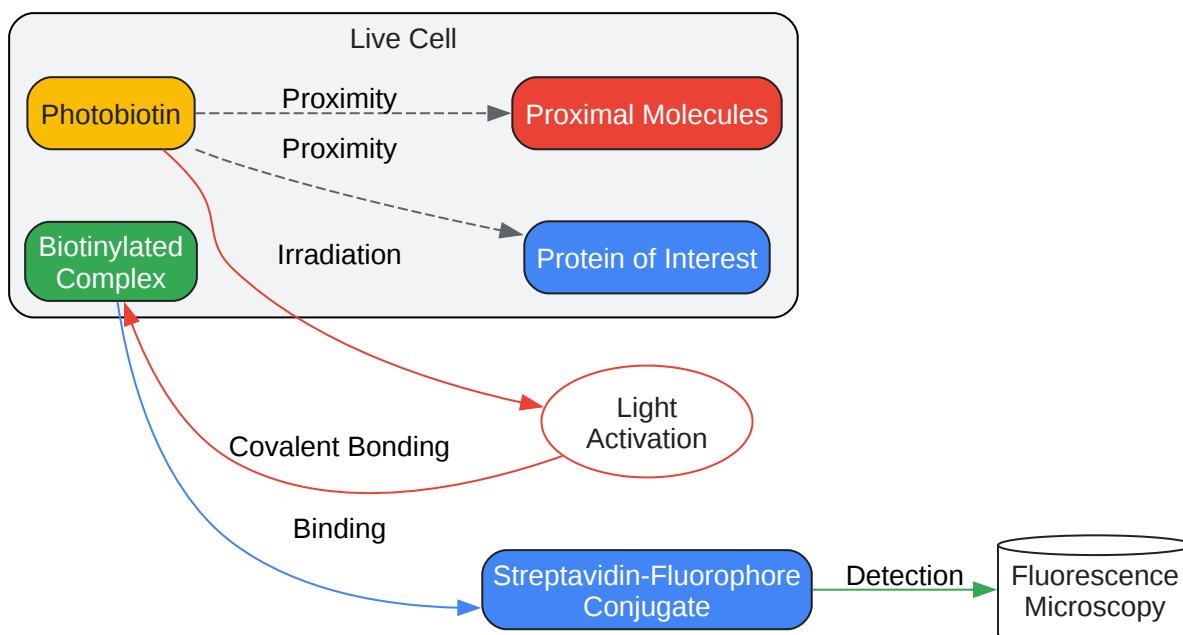
These application notes provide an overview of **photobiotin** labeling, its applications in live cell imaging, and detailed protocols for its successful implementation.

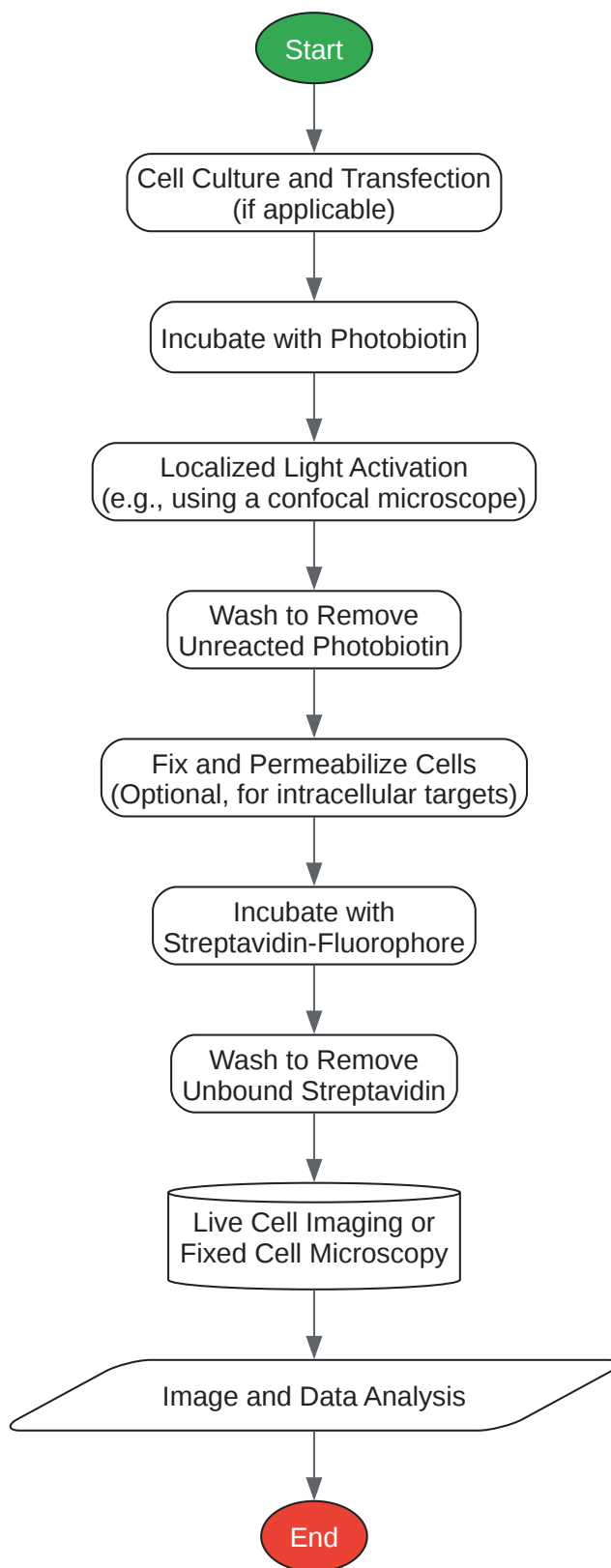
## Principle of Photobiotin Labeling

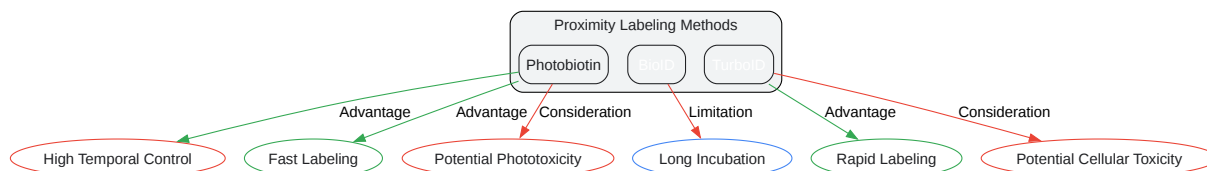
**Photobiotin** is a chemically modified biotin molecule containing a photoactivatable aryl azide group. In its inactive state, **photobiotin** does not react with cellular components. Upon irradiation with light of a specific wavelength (typically in the UV or visible range), the aryl azide group is converted into a highly reactive nitrene intermediate. This nitrene can then non-specifically and covalently bind to nearby molecules, including proteins, DNA, and RNA,

effectively "tagging" them with biotin.<sup>[1]</sup> The biotinylated molecules can then be visualized using fluorescently labeled streptavidin or avidin, which bind to biotin with very high affinity.

**dot**







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## References

- 1. Photobiotin - Wikipedia [en.wikipedia.org]
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